

# Personal protective equipment for handling 2'-Hydroxy-5'-nitroacetophenone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2'-Hydroxy-5'-nitroacetophenone

Cat. No.: B116480

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## Essential Safety and Handling Guide for 2'-Hydroxy-5'-nitroacetophenone

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2'-Hydroxy-5'-nitroacetophenone** (CAS No: 1450-76-6). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

## Chemical and Physical Properties

A summary of the key quantitative data for **2'-Hydroxy-5'-nitroacetophenone** is presented below for easy reference.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>4</sub>
Molecular Weight	181.15 g/mol [1]
Appearance	Light orange to yellow to green powder/crystal[2]
Melting Point	100-104 °C[1]
Purity	>98.0% (GC)[2]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2'-Hydroxy-5'-nitroacetophenone** to prevent exposure. The following table outlines the recommended PPE for various laboratory operations.

Operation	Recommended PPE
Weighing and Transfer	Safety goggles with side-shields (conforming to EN166), nitrile or neoprene gloves, lab coat, and a fit-tested N95 or N100 NIOSH-approved respirator. <a href="#">[1]</a> <a href="#">[3]</a>
Dissolving and Mixing	Safety goggles with side-shields (conforming to EN166), nitrile or neoprene gloves, and a lab coat. <a href="#">[1]</a> <a href="#">[3]</a>
Heating or Reactions	Chemical splash goggles, face shield, nitrile or neoprene gloves, and a flame-retardant lab coat.
Spill Cleanup	Heavy-duty nitrile gloves, safety goggles, lab coat, and a respirator (if dust is generated).

## Experimental Protocols: Safe Handling Procedures

The following are step-by-step protocols for common laboratory procedures involving **2'-Hydroxy-5'-nitroacetophenone**.

### 1. Weighing and Transferring the Solid Compound:

- Preparation: Ensure the weighing area is clean and free of drafts. Have all necessary equipment ready, including a weigh boat or paper, spatula, and a sealed container for transport.
- Don PPE: Wear safety goggles, gloves, a lab coat, and an N95 respirator to avoid inhalation of fine particles.[\[1\]](#)

- Weighing: Carefully scoop the desired amount of **2'-Hydroxy-5'-nitroacetophenone** onto the weigh boat on a calibrated analytical balance. Minimize the creation of dust.
- Transfer: Gently transfer the weighed solid into the reaction vessel or container.
- Cleaning: Clean the spatula and weighing area immediately after use with a damp cloth to remove any residual powder. Dispose of the weigh boat and any contaminated materials in the designated solid waste container.
- Hand Hygiene: Wash hands thoroughly with soap and water after the procedure.[4]

## 2. Dissolving the Compound:

- Preparation: Work in a well-ventilated area or a fume hood. Select an appropriate solvent and a clean container with a secure lid or cap.
- Don PPE: Wear safety goggles, gloves, and a lab coat.
- Procedure: Add the weighed **2'-Hydroxy-5'-nitroacetophenone** to the solvent in the container. Secure the lid and mix by swirling or using a magnetic stirrer until the solid is fully dissolved. Avoid splashing.
- Storage: If the solution is to be stored, label the container clearly with the chemical name, concentration, solvent, and date of preparation. Store in a cool, dark place.[5]
- Hand Hygiene: Wash hands thoroughly after handling.[4]

## Operational and Disposal Plans

### Spill Management Plan

Immediate and appropriate action is crucial in the event of a spill.

#### 1. Small Spill (less than 1 gram):

- Alert Personnel: Immediately alert others in the vicinity.
- Isolate the Area: Restrict access to the spill area.

- Don PPE: Put on appropriate PPE, including gloves, safety goggles, and a lab coat.
- Containment: If it is a powder, gently cover the spill with a damp paper towel to avoid generating dust.
- Cleanup: Carefully wipe up the spill with absorbent pads or damp cloths, working from the outside in. For solid spills, you can also gently sweep the material into a dustpan.[\[6\]](#)
- Disposal: Place all contaminated materials into a sealed, labeled hazardous waste container.
- Decontamination: Clean the spill area with soap and water.[\[7\]](#)

## 2. Large Spill (more than 1 gram):

- Evacuate: Immediately evacuate the area.
- Alert Authorities: Notify your supervisor and the institutional safety officer.
- Isolate: Secure the area and prevent entry.
- Ventilate: If safe to do so, increase ventilation to the area.
- Professional Cleanup: Do not attempt to clean up a large spill unless you are trained and equipped to do so. Await the arrival of trained emergency response personnel.

## Waste Disposal Plan

All waste containing **2'-Hydroxy-5'-nitroacetophenone** must be treated as hazardous waste.

- Segregation: Keep all waste materials (solid and liquid) containing this chemical separate from other laboratory waste.
- Solid Waste:
  - Collect all contaminated solid materials, including gloves, weigh boats, and paper towels, in a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste:

- Collect all solutions containing **2'-Hydroxy-5'-nitroacetophenone** in a separate, labeled, and sealed hazardous waste container. Do not mix with other solvent waste unless permitted by your institution's waste management guidelines.
- Disposal Request: When the waste container is full, follow your institution's procedures for hazardous waste pickup and disposal. Ensure the container is properly labeled with the chemical name and associated hazards. All disposal must be carried out by an approved waste disposal plant.[4][8]

Caption: Workflow for handling a chemical spill of **2'-Hydroxy-5'-nitroacetophenone**.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)